

# Fluorescent brightener 71 CAS number 16090-02-1 information

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## Compound of Interest

Compound Name: Fluorescent brightener 71

Cat. No.: B125262

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## Fluorescent Brightener 71: A Comprehensive Technical Guide

CAS Number: 16090-02-1

Chemical Name: Disodium 4,4'-bis[(4-anilino-6-morpholino-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulfonate

This technical guide provides an in-depth overview of **Fluorescent Brightener 71** (FB 71), a prominent optical brightening agent. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, industrial applications, relevant experimental protocols, and toxicological profile.

## Core Properties and Specifications

**Fluorescent Brightener 71** is a stilbene-based compound widely utilized for its ability to absorb ultraviolet light and re-emit it as blue light, resulting in a whiter and brighter appearance of treated materials.<sup>[1][2]</sup> It exists as a pale yellow, odorless powder or granules and is soluble in water.<sup>[2][3]</sup>

Property	Value
Molecular Formula	C <sub>40</sub> H <sub>38</sub> N <sub>12</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>
Molecular Weight	924.91 g/mol [2]
Appearance	White to off-white or pale yellow powder/granules[2][3]
Melting Point	>270 °C[3][4]
Water Solubility	1.223-1.9 g/L at 20-25°C[3][4]; 5 mg/L at 25°C[2][5]
Absorption Wavelength (λ <sub>max</sub> )	349 nm[3]
Emission Wavelength (λ <sub>em</sub> )	442 nm[3]
Synonyms	Fluorescent Brightener 260, C.I. Fluorescent Brightener 71, Optical Brightener AMS, Optical Brightener DMS, Optical Brightener CXT[4][6]

## Industrial Applications and Methodologies

FB 71 is a key ingredient in the textile, paper, and detergent industries, where it serves to enhance the whiteness and brightness of products.[2][6]

### Textile Industry

In the textile industry, FB 71 is applied to cotton, nylon, and other fabrics to improve their appearance.[6][7] It is typically used in the finishing stages of textile production.

#### Experimental Protocol: Application in Cotton Finishing

A general procedure for applying FB 71 to cotton fabric involves preparing a finishing bath, applying it to the fabric, and then drying and curing the material.



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A simplified workflow for applying **Fluorescent Brightener 71** in textile finishing.

## Paper Industry

In papermaking, FB 71 is added to the pulp slurry or applied as a surface coating to increase the brightness of the final paper product.[2][8] A patented method suggests using 0.01%-1.0% by weight of FB 71 at an optimal operating temperature of 30-80°C.[8]

Experimental Protocol: Wet-End Application in Papermaking

The following diagram illustrates a typical workflow for incorporating FB 71 in the wet-end of the papermaking process.



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Workflow for the wet-end application of **Fluorescent Brightener 71** in papermaking.

## Detergent Industry

FB 71 is a common additive in laundry detergents, where it deposits on fabrics during washing to maintain or enhance their whiteness.[9]

Experimental Protocol: Formulation of a Heavy-Duty Liquid Detergent

A representative formulation for a heavy-duty liquid laundry detergent incorporating FB 71 is outlined below. The process involves the sequential mixing of various components.



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A generalized workflow for formulating a liquid laundry detergent with **Fluorescent Brightener 71**.

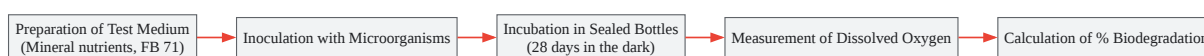
## Environmental Fate and Toxicological Profile

### Environmental Persistence and Degradation

**Fluorescent Brightener 71** is not readily biodegradable in aquatic environments.[10] However, it can undergo photodegradation when exposed to sunlight, with a half-life of 3-6 hours in laboratory studies.[11] This degradation can lead to the formation of persistent metabolites.[11] The compound is expected to be persistent in soil and sediment.[1]

Experimental Protocol: Assessment of Ready Biodegradability (OECD Test Guideline 301D)

The ready biodegradability of FB 71 can be assessed using the Closed Bottle Test (OECD 301D). This method involves incubating the test substance with an inoculum in a sealed bottle and measuring the consumption of dissolved oxygen over a 28-day period.



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Workflow for the OECD 301D Closed Bottle Test for ready biodegradability.

## Bioaccumulation

Studies conducted according to OECD Test Guideline 305C have shown that **Fluorescent Brightener 71** has a low potential for bioaccumulation in fish.[11] The bioconcentration factors (BCF) were determined to be well below the threshold for a bioaccumulation hazard.[11]

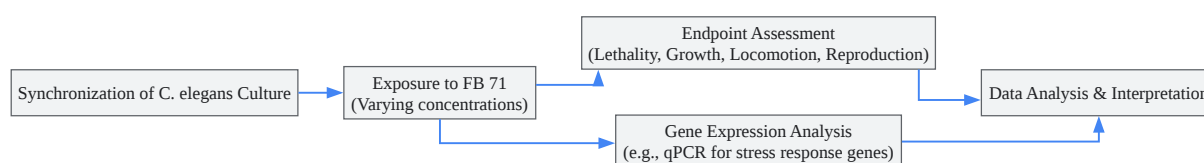
## Toxicological Assessment in *Caenorhabditis elegans*\*\*

Research using the nematode *Caenorhabditis elegans* as a model organism has provided insights into the potential toxicological effects of FB 71. Exposure to FB 71 was found to inhibit growth, locomotion, and reproduction in the nematodes.[12] Furthermore, the study indicated that FB 71 could induce oxidative stress, as evidenced by the increased expression of genes

such as gpx-4 and sod-4, which are associated with the production of reactive oxygen species (ROS).[1]

#### Experimental Protocol: C. elegans Toxicity Assay

A typical toxicity assessment in C. elegans involves exposing the nematodes to various concentrations of the test substance and observing different endpoints.

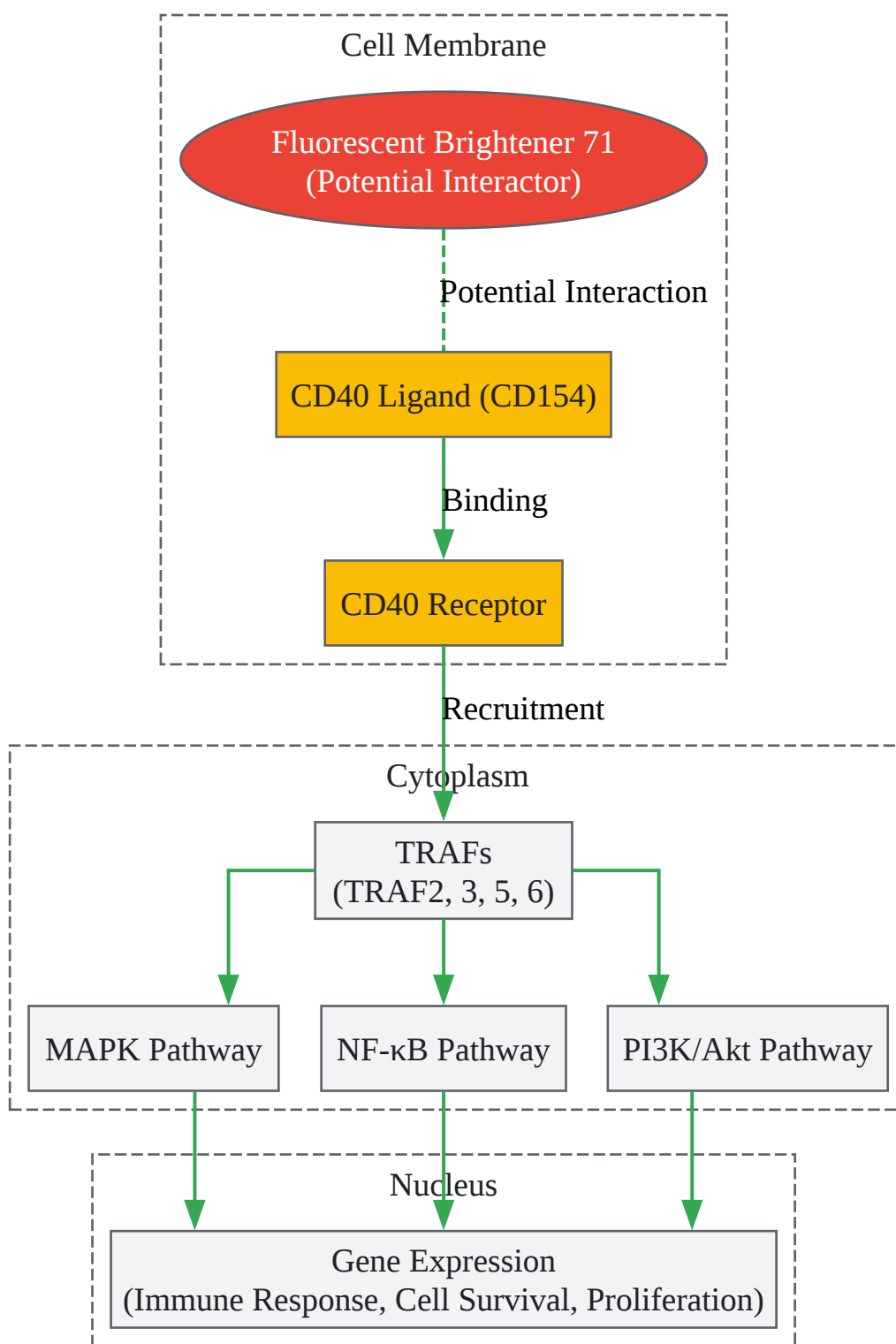


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A general workflow for assessing the toxicity of **Fluorescent Brightener 71** using C. elegans.

## Potential Signaling Pathway Interaction

A molecular docking study identified the CD40 ligand as a potential protein target for **Fluorescent Brightener 71**, suggesting a possible interaction with immune signaling pathways.[1] The CD40/CD40L signaling pathway is crucial for a variety of immune responses.



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A potential interaction of **Fluorescent Brightener 71** with the CD40 ligand signaling pathway.

## Analytical Methods

High-performance liquid chromatography (HPLC) is a primary method for the separation and quantification of **Fluorescent Brightener 71** in various matrices.[1][13]

### Experimental Protocol: HPLC Analysis

A general HPLC method for the analysis of FB 71 would involve sample extraction, chromatographic separation, and detection.



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## References

- 1. researchgate.net [researchgate.net]
- 2. creative-diagnostics.com [creative-diagnostics.com]
- 3. Molecular mechanism and function of CD40/CD40L engagement in the immune system - PMC [pmc.ncbi.nlm.nih.gov]
- 4. cefic-iri.org [cefic-iri.org]
- 5. oecd.org [oecd.org]
- 6. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 7. liacs.leidenuniv.nl [liacs.leidenuniv.nl]
- 8. Docking strategies for predicting protein-ligand interactions and their application to structure-based drug design - PMC [pmc.ncbi.nlm.nih.gov]
- 9. oecd.org [oecd.org]

- 10. [catalog.labcorp.com](https://catalog.labcorp.com) [[catalog.labcorp.com](https://catalog.labcorp.com)]
- 11. [microbe-investigations.com](https://microbe-investigations.com) [[microbe-investigations.com](https://microbe-investigations.com)]
- 12. [products.pcc.eu](https://products.pcc.eu) [[products.pcc.eu](https://products.pcc.eu)]
- 13. [img3.epanshi.com](https://img3.epanshi.com) [[img3.epanshi.com](https://img3.epanshi.com)]
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